

# An In-depth Technical Guide to the Safe Handling of 2-Methyltetrahydropyran

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## Compound of Interest

Compound Name: 2-Methyltetrahydropyran

Cat. No.: B156201

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This guide provides comprehensive safety and handling information for **2-Methyltetrahydropyran** (CAS No: 10141-72-7), a flammable liquid used as a solvent in organic synthesis.<sup>[1]</sup> Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

## Hazard Identification and Classification

**2-Methyltetrahydropyran** is classified as a flammable liquid.<sup>[1]</sup> Contact with the skin or eyes may lead to irritation and inflammation.<sup>[1]</sup> Inhalation of vapors or aerosols should be avoided.<sup>[1]</sup> It is essential to handle this chemical with care to prevent exposure and mitigate fire risks.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Methyltetrahydropyran** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	[1][2][3]
Molecular Weight	100.16 g/mol	[3]
Appearance	Colorless Liquid	[1]
Odor	Weak ether-like, sweet odor	[1]
Boiling Point	107.3 °C at 760 mmHg	[2]
Flash Point	11 °C	[2]
Density	0.852 g/cm <sup>3</sup>	[2]

## Toxicological and Hazard Information

Detailed toxicological data for **2-Methyltetrahydropyran** is not extensively documented in the provided search results. The primary known hazards are summarized here.

Hazard Type	Description	Reference
Eye Contact	May cause irritation and inflammation.	[1]
Skin Contact	May cause irritation and inflammation.	[1]
Inhalation	Vapors and aerosols should be avoided.	[1]
Ingestion	No specific data available.	

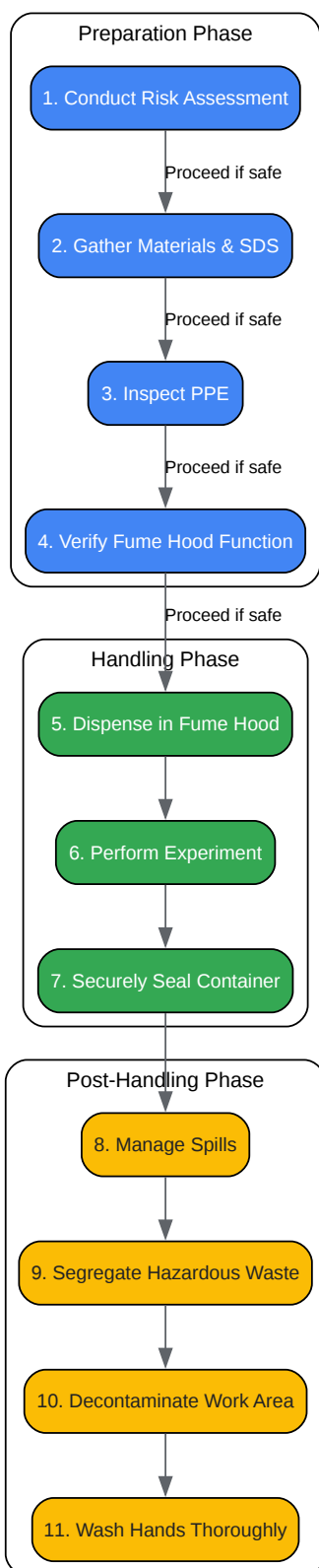
## Fire and Explosion Hazards

As a flammable liquid with a low flash point, **2-Methyltetrahydropyran** poses a significant fire hazard.

Hazard Parameter	Value / Precaution	Reference
Flammability	Flammable Liquid.	[1]
Flash Point	11 °C	[2]
Fire Extinguishing Media	Use dry chemical, CO <sub>2</sub> , or alcohol-resistant foam. Water may be ineffective.	[4]
Hazardous Combustion Products	Produces poisonous gases in a fire.	[4]
Explosion Hazard	Vapors are heavier than air and may travel to an ignition source and flash back. Containers may explode in a fire.	[4]
Static Discharge	Vapors may be ignited by static electricity. All equipment must be grounded and bonded.	[5][6]

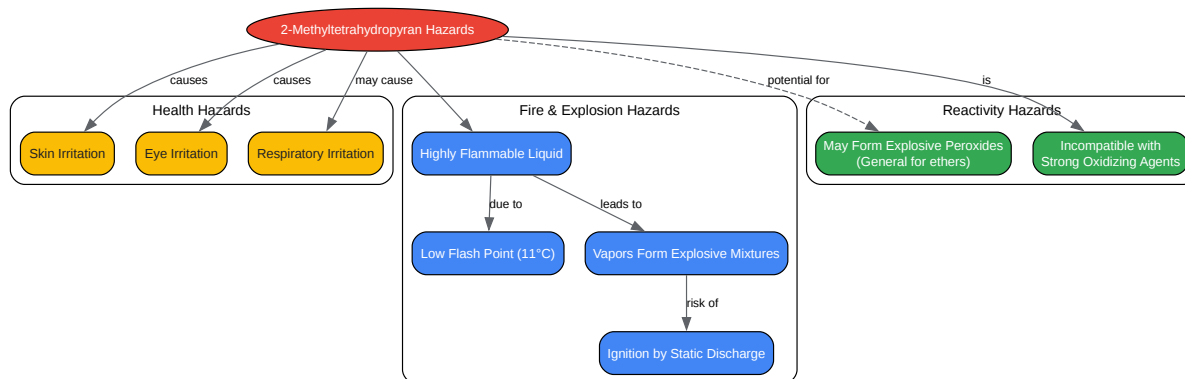
## Experimental Workflow and Hazard Mitigation

The following diagrams illustrate a standard workflow for handling flammable liquids and the interrelation of hazards associated with **2-Methyltetrahydropyran**.



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Caption: General workflow for safely handling **2-Methyltetrahydropyran**.



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Caption: Relationship between hazards for **2-Methyltetrahydropyran**.

## Experimental Protocol: Safe Handling and Dispensing

This protocol outlines the essential steps for safely handling **2-Methyltetrahydropyran** in a laboratory setting.

### 6.1 Risk Assessment and Preparation

- Conduct a thorough risk assessment for the planned experiment, identifying potential hazards.<sup>[7]</sup>
- Review the Safety Data Sheet (SDS) for **2-Methyltetrahydropyran**.

- Ensure all necessary materials, including the chemical, solvents, glassware, and designated hazardous waste containers, are readily available.[7]
- Verify that a chemical safety shower and eyewash station are accessible and operational.[8]

## 6.2 Engineering Controls and Personal Protective Equipment (PPE)

- All handling and dispensing of **2-Methyltetrahydropyran** must occur within a certified chemical fume hood to minimize vapor inhalation.[7][9]
- Wear appropriate PPE, including:
  - Eye Protection: Chemical safety goggles with side shields or a full-face shield.[7] Standard safety glasses are insufficient.[7]
  - Hand Protection: Chemical-resistant gloves (e.g., Viton™, Butyl rubber).[7] Always inspect gloves for integrity before use.[7]
  - Body Protection: A chemical-resistant laboratory coat, fully buttoned.[7][9]

## 6.3 Dispensing and Handling

- Ensure all equipment is free from ignition sources. Use non-sparking tools and explosion-proof equipment where necessary.[5][6]
- Ground and bond the container and receiving equipment to prevent static electricity discharge during transfer.[5][6]
- Dispense the chemical carefully to avoid splashes and the generation of aerosols.[7]
- Keep the container tightly sealed when not in use.[1][9]
- Avoid contact with incompatible substances, such as strong oxidizing agents.[9]

## 6.4 Storage

- Store **2-Methyltetrahydropyran** in a cool, dry, and well-ventilated area designated for flammable liquids.[1][9] Recommended storage is in a refrigerator at 2-8°C.[3]

- Keep containers away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)
- Ensure containers are kept tightly closed to prevent leakage and potential peroxide formation, a common hazard with ethers.[\[1\]](#)[\[6\]](#)

## Emergency Procedures

### 7.1 Spill Management

- Small Spills: Evacuate the immediate area. Absorb the spill with an inert material like sand or vermiculite.[\[7\]](#) Place the contaminated material into a sealed, labeled container for hazardous waste disposal.[\[7\]](#)
- Large Spills: Evacuate the laboratory and follow the institution's emergency procedures.[\[7\]](#) Alert the appropriate emergency response team.

### 7.2 First Aid

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[10\]](#)
- Following Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[10\]](#)
- Following Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[10\]](#)
- Following Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person and seek immediate medical attention.[\[10\]](#)

### 7.3 Waste Disposal

- Dispose of waste containing **2-Methyltetrahydropyran** in a designated, sealed, and properly labeled hazardous waste container.[\[7\]](#)
- Do not mix with non-halogenated waste streams.[\[7\]](#) Store waste containers in a designated satellite accumulation area before collection by environmental health and safety personnel.[\[7\]](#)

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